

Unveiling the Antibacterial Potential of 5-Amino-8-hydroxyquinoline Complexes: A Comparative Guide

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Compound of Interest		
Compound Name:	5-Amino-8-hydroxyquinoline	
Cat. No.:	B076478	Get Quote

For researchers, scientists, and drug development professionals, the quest for novel antimicrobial agents is a paramount challenge in the face of rising antibiotic resistance. Among the promising candidates, **5-Amino-8-hydroxyquinoline** and its metallic complexes have garnered significant attention due to their potent and broad-spectrum antibacterial activities. This guide provides a comprehensive comparison of the efficacy of these complexes against various bacterial strains, supported by experimental data and detailed methodologies.

The core structure of 8-hydroxyquinoline (8-HQ) is a known pharmacophore, and the addition of an amino group at the 5-position, coupled with the formation of metal complexes, has been shown to enhance its biological activity.[1][2] The chelation of metal ions like copper (Cu²⁺) and iron (Fe³⁺) is believed to play a crucial role in their mechanism of action, potentially involving the inhibition of essential bacterial enzymes or the generation of reactive oxygen species.[1][3]

Comparative Efficacy Against Bacterial Strains

The antibacterial efficacy of **5-Amino-8-hydroxyquinoline** (5A8Q) and its metal complexes has been evaluated against a range of Gram-positive and Gram-negative bacteria. The data, summarized in the tables below, highlights the differential susceptibility of various strains to these compounds.

Table 1: Minimum Inhibitory Concentration (MIC) of **5-Amino-8-hydroxyquinoline** and its Complexes



Compound/Comple x	Bacterial Strain MIC (μg/mL)		Reference
5-Amino-8- hydroxyquinoline (5A8Q)	Staphylococcus aureus	Not explicitly stated, but activity is noted.	[1][4]
5A8Q-Cu ²⁺ Complex	Staphylococcus aureus	Not explicitly stated, but activity is noted.	[1][4]
5A8Q-Fe ³⁺ Complex	Staphylococcus aureus	Not explicitly stated, but activity is noted.	[1][4]
5-Amino-8- hydroxyquinoline (5A8Q)	Escherichia coli	Not explicitly stated, but activity is noted.	[1][4]
5A8Q-Cu ²⁺ Complex	Escherichia coli	Not explicitly stated, but activity is noted.	[1][4]
5A8Q-Fe ³⁺ Complex	Escherichia coli	Not explicitly stated, but activity is noted.	[1][4]
8-hydroxyquinoline (Parent Compound)	Mycobacterium bovis BCG	0.3	[3]
5-nitro-8- hydroxyquinoline	Mycobacterium bovis BCG	1.9	[3]
Cloxyquin (5- chloroquinolin-8-ol)	Mycobacterium tuberculosis (clinical isolates)	0.062 - 0.25	[3]

Note: While some studies confirm antibacterial activity, they do not always provide specific MIC values for 5A8Q and its complexes. The parent compound and its other derivatives show potent activity.

Table 2: Zone of Inhibition for 8-Hydroxyquinoline Metal Complexes



Compl ex	Bacillu s subtili s (mm)	Staphy lococc us aureus (mm)	Listeri a monoc ytogen es (mm)	Entero coccu s faecali s (mm)	Escher ichia coli (mm)	Pseud omona s aerugi nosa (mm)	Candid a albica ns (mm)	Refere nce
Cu(II)-8 HQ	15	20	20	19	20	21	20	[5][6][7]
Co(II)-8 HQ	16	21	20	23	22	20	25	[5][6][7]
Ni(II)-8 HQ	17	21	23	26	28	24	21	[5][6][7]
8-HQ (Ligand only)	34	40	40	50	45	48	50	[5][6][7]

Note: These results are for the parent 8-hydroxyquinoline complexes, indicating the general antimicrobial potential of this class of compounds. The amino-substituted derivatives are expected to have modulated activities.

Studies have consistently shown that the antibacterial activity is more pronounced against Gram-positive bacteria, such as S. aureus, compared to Gram-negative bacteria like E. coli.[1] The complexation with metal ions such as Cu²⁺ and Fe³⁺ often leads to an enhancement of this biological activity.[1]

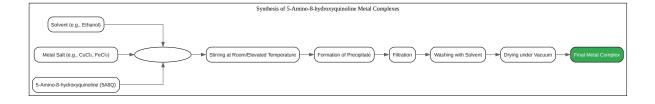
Experimental Protocols

A clear understanding of the experimental methodologies is crucial for the replication and validation of scientific findings. Below are detailed protocols for the synthesis of **5-Amino-8-hydroxyquinoline** complexes and the evaluation of their antibacterial properties.

Synthesis of 5-Amino-8-hydroxyquinoline Metal Complexes

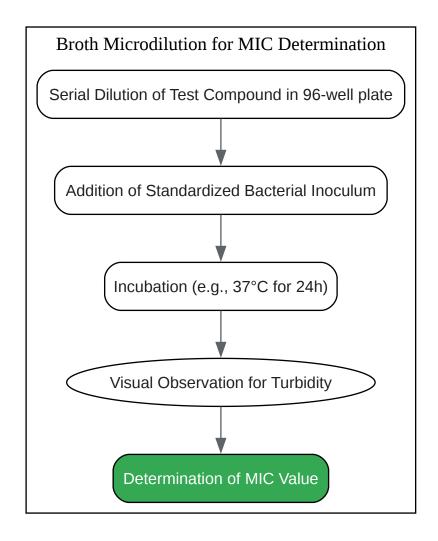


The synthesis of metal complexes of **5-Amino-8-hydroxyquinoline** typically involves the reaction of the ligand with a corresponding metal salt in a suitable solvent.









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